

1-Amino-2-propanol proper disposal procedures

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Compound of Interest

Compound Name: 1-Amino-2-propanol

Cat. No.: B043004

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Proper handling and disposal of **1-Amino-2-propanol** are critical for laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage this chemical waste responsibly, in accordance with safety regulations.

Chemical and Physical Properties

Understanding the properties of **1-Amino-2-propanol** is the first step in safe handling. Key quantitative data are summarized below.

Property	Value	Source
CAS Number	78-96-6	
UN Number	UN 2735, UN 3259, UN 3267	[1][2][3][4]
Density	0.954 - 0.973 g/cm ³ at 25°C	[2]
Boiling Point	160°C	[2]
Melting Point	-2°C to 26°C (isomer dependent)	[2]
Flash Point	71°C (closed cup)	[2]
Partition Coefficient (log Pow)	-0.93	

Essential Safety and Disposal Procedures

Adherence to proper operational and disposal plans is mandatory to ensure safety and compliance.

Personal Protective Equipment (PPE) for Handling and Disposal

Before handling **1-Amino-2-propanol** for disposal, ensure the following PPE is worn:

- Eye/Face Protection: Use tightly fitting safety goggles and a face shield (minimum 8-inch).
- Hand Protection: Wear suitable chemical-resistant gloves.[3]
- Skin and Body Protection: A complete suit protecting against chemicals is required. The type of protective equipment must be selected based on the concentration and amount of the substance at the specific workplace.[2]
- Respiratory Protection: In case of vapor or aerosol generation, use a NIOSH (US) or EN 166 (EU) approved respirator.[2]

Spill Containment and Cleanup Protocol

In the event of a spill, follow these steps immediately:

- Evacuate and Ventilate: Evacuate the danger area and ensure adequate ventilation. Keep away from all sources of ignition as vapors can form explosive mixtures with air upon intense heating.[5]
- Contain the Spill: Cover drains to prevent the chemical from entering them. Collect leaking liquid in sealable containers.[5]
- Absorb Remaining Liquid: Use an inert, non-combustible absorbent material such as sand, earth, or vermiculite to absorb the remaining liquid.[5][6]
- Collect Waste: Using spark-proof tools and explosion-proof equipment, collect the absorbed material and place it into a suitable, closed container for disposal.[5]
- Decontaminate: Clean the affected area thoroughly. Wash contaminated clothing before reuse.[7]

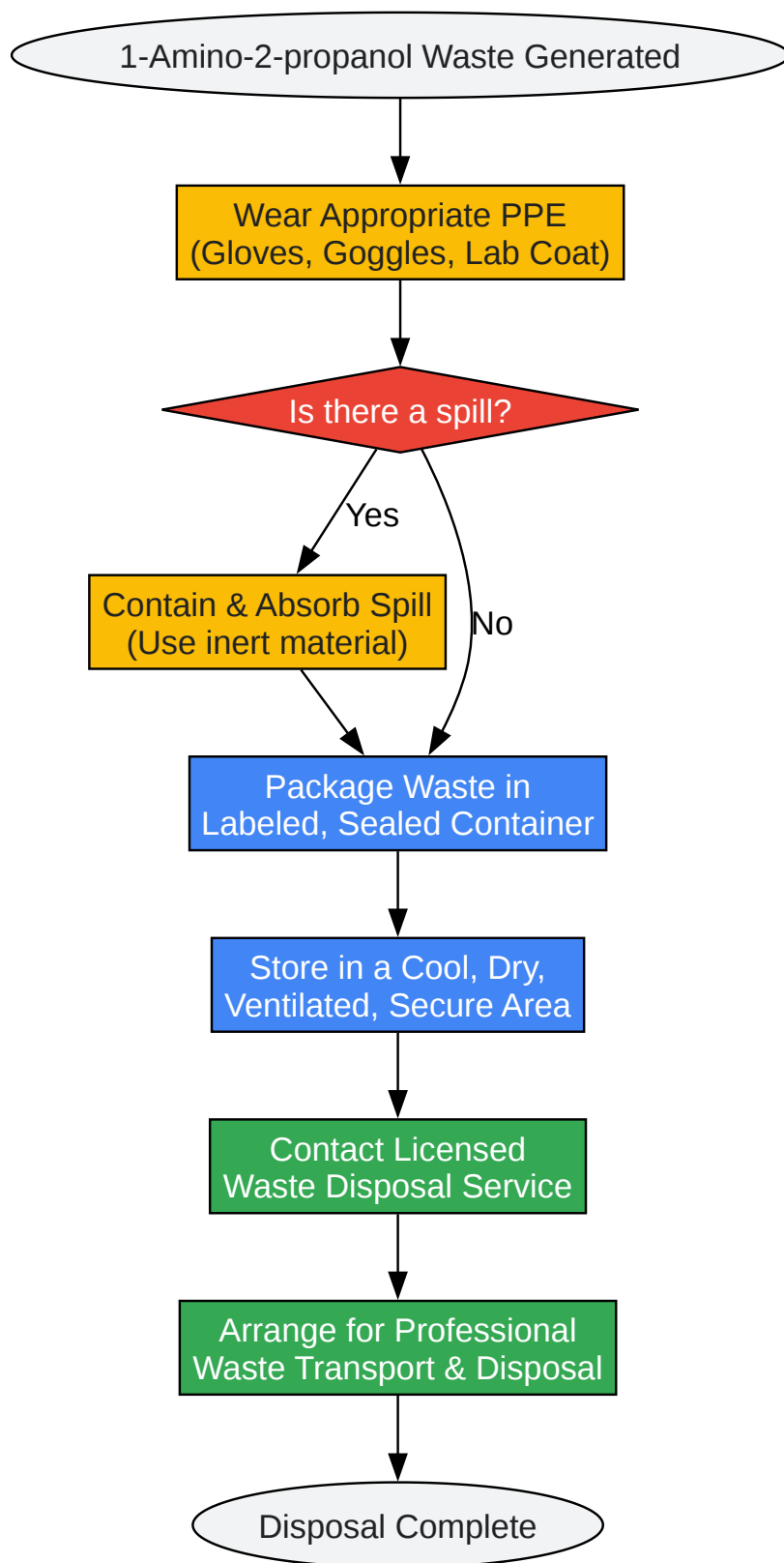
Step-by-Step Disposal Procedure

Chemical waste generators must determine if a discarded chemical is classified as hazardous waste and consult local, regional, and national regulations for complete and accurate classification.^{[1][3]} **1-Amino-2-propanol** is generally considered a corrosive hazardous waste (US EPA waste number D002).^[6]

- **Do Not Dispose in General Waste or Sewer:** This product must not be disposed of with household garbage.^[4] Discharge into the environment, including sewage systems, must be avoided. Neutralization may be required before any potential sewage disposal, but this should only be done in accordance with local regulations.
- **Use Original or Approved Containers:** Leave the chemical in its original container if possible. Do not mix it with other waste. Uncleaned containers should be handled and disposed of as if they contained the product itself.
- **Label Waste Containers:** Clearly label the waste container with the chemical name and associated hazards.
- **Store Waste Securely:** Store waste containers in a cool, dry, well-ventilated area, away from incompatible materials like strong oxidizing agents.^{[1][6]} The storage area should be locked up or accessible only to authorized personnel.^[7]
- **Engage a Licensed Disposal Company:** Contact a licensed professional waste disposal service to handle the disposal of this material. Surplus and non-recyclable solutions should be offered to an approved disposal company.^[2]
- **Approved Disposal Methods:** The licensed facility may use one of the following methods:
 - **Incineration:** Dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.^[2]
 - **Neutralization and Landfill:** The treatment may involve neutralization with a suitable dilute acid, followed by burial in a landfill specifically licensed to accept chemical and pharmaceutical wastes.^[6]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **1-Amino-2-propanol**.



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References

- 1. fishersci.com [fishersci.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. aksci.com [aksci.com]
- 4. fr.cpachem.com [fr.cpachem.com]
- 5. echemi.com [echemi.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. echemi.com [echemi.com]
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